

N-Chloroacetyl-DL-alanine molecular weight and formula

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Compound of Interest

Compound Name: *N-Chloroacetyl-DL-alanine*

Cat. No.: *B3150577*

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An In-Depth Technical Guide to **N-Chloroacetyl-DL-alanine**

For researchers, scientists, and professionals in drug development, **N-Chloroacetyl-DL-alanine** is a key reagent and building block in synthetic organic chemistry. This guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for a related synthesis, and a workflow visualization to support laboratory applications.

Core Compound Properties

N-Chloroacetyl-DL-alanine is an alanine derivative utilized primarily in the synthesis of peptides and other modified amino acids.^{[1][2][3]} Its chloroacetyl group provides a reactive site for nucleophilic substitution, making it a valuable intermediate for creating peptide bonds and for the N-terminal modification of peptides.

Property	Value	Citations
Molecular Formula	C ₅ H ₈ ClNO ₃	[1][2][4][5][6]
Molecular Weight	165.57 g/mol	[1][2][4][5][6]
CAS Number	1190-32-5	[5]
Physical State	Solid	[5]
Appearance	White	[5]
Melting Point	125 °C	[5][7]
Purity	≥98%	[5][6]
Topological Polar Surface Area (TPSA)	66.4 Å ²	[6]
LogP	-0.1855	[6]
Hydrogen Bond Acceptors	2	[6]
Hydrogen Bond Donors	2	[6]
Rotatable Bonds	3	[6]

Experimental Protocol: Synthesis of a Related Derivative

While **N-Chloroacetyl-DL-alanine** is typically commercially available, understanding its synthesis chemistry is crucial. The following protocol details the synthesis of a closely related compound, **N-Chloroacetyl-DL-alanine** ethyl ester, which illustrates the fundamental reaction of chloroacetylation of an alanine derivative.[8]

Materials:

- DL-alanine ethyl ester hydrochloride
- Chloroacetyl chloride
- Dichloroethane

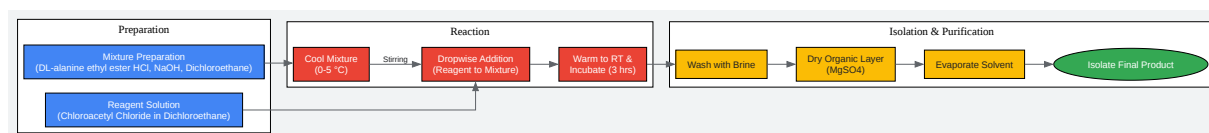
- 50% Aqueous sodium hydroxide (NaOH)
- Saturated salt solution (brine)
- Magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, prepare a rapidly stirred mixture of 10 g (0.064 mole) of DL-alanine ethyl ester hydrochloride and 10.2 g (0.128 mole) of 50% aqueous sodium hydroxide in 80 ml of dichloroethane.
- **Cooling:** Cool the mixture to a temperature between 0°C and 5°C using an ice bath.
- **Addition of Chloroacetyl Chloride:** Prepare a solution of 7.2 g (0.064 mole) of chloroacetyl chloride in 20 ml of dichloroethane. Add this solution dropwise to the cooled, stirring mixture. Maintain the temperature between 0°C and 5°C throughout the addition.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to gradually warm to room temperature.
- **Incubation:** Let the mixture stand for 3 hours to ensure the reaction goes to completion.
- **Workup and Isolation:**
 - Transfer the mixture to a separatory funnel and wash it with 50 ml of a saturated salt solution.
 - Separate the organic layer.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter to remove the drying agent.
- **Solvent Evaporation:** Remove the solvent (dichloroethane) from the filtrate by evaporation under reduced pressure. The resulting solid is the **N-Chloroacetyl-DL-alanine** ethyl ester product.

Synthesis Workflow

The logical flow of the synthesis protocol is visualized below. This diagram outlines the key steps from reagent preparation to final product isolation.



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Caption: Workflow for the synthesis of **N-Chloroacetyl-DL-alanine** ethyl ester.

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